

# Synthesis of m-PEG3-aldehyde: A Technical Guide

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## Compound of Interest

Compound Name: *m*-PEG3-aldehyde

Cat. No.: B1677515

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This in-depth technical guide provides a comprehensive overview of the synthesis of **m-PEG3-aldehyde**, a valuable heterobifunctional linker used in bioconjugation and drug delivery systems, particularly in the development of Proteolysis Targeting Chimeras (PROTACs). This document outlines a reliable synthetic protocol, presents key quantitative data, and illustrates the synthetic pathway.

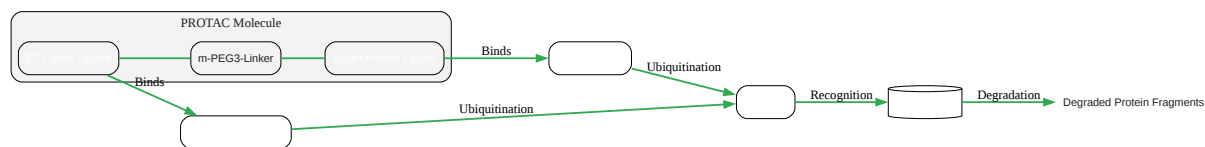
## Core Compound Data

The following table summarizes the essential quantitative data for the starting material and the final product involved in the synthesis of **m-PEG3-aldehyde**.

Compound	IUPAC Name	Other Names	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity
Starting Material	2-(2-(2-methoxyethoxy)ethoxy)ethanol	m-PEG3-alcohol, Triethylene glycol monomethyl ether	112-35-6	C <sub>7</sub> H <sub>16</sub> O <sub>4</sub>	164.20	≥98%
Product	2-(2-(2-methoxyethoxyethoxy)acetaldehyde	m-PEG3-aldehyde	356066-46-1	C <sub>8</sub> H <sub>16</sub> O <sub>4</sub>	176.21	≥95% <sup>[1]</sup>

## Synthetic Pathway

The synthesis of **m-PEG3-aldehyde** is achieved through the oxidation of the primary alcohol of triethylene glycol monomethyl ether (m-PEG3-alcohol). The Dess-Martin periodinane (DMP) oxidation is a highly effective method for this transformation, as it proceeds under mild conditions and minimizes the risk of over-oxidation to the carboxylic acid.<sup>[2][3][4]</sup>



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## References

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